

# Isopropyl Propionate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Isopropyl propionate*

Cat. No.: *B1204450*

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a detailed overview of **isopropyl propionate**, a versatile ester with significant applications in the pharmaceutical and chemical industries. This document covers its fundamental chemical and physical properties, including its CAS number and molecular weight, and delves into its synthesis, analytical methods, and safety considerations. The information is tailored for researchers, scientists, and professionals in drug development, offering in-depth experimental protocols and structured data presentation to support laboratory and manufacturing activities.

## Chemical Identity and Properties

**Isopropyl propionate**, also known as 1-methylethyl propanoate, is an organic ester formed from the esterification of isopropanol and propionic acid.<sup>[1]</sup> It is a colorless liquid with a characteristic fruity odor.<sup>[1]</sup>

## Identifiers and Molecular Characteristics

The key identifiers and molecular properties of **isopropyl propionate** are summarized in the table below for easy reference.

Identifier	Value	Reference
CAS Number	637-78-5	[2]
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>2</sub>	[2]
Molecular Weight	116.16 g/mol	[2][3][4]
Canonical SMILES	CCC(=O)OC(C)C	[2]
InChI Key	IJMWOMHMDSDKGK-UHFFFAOYSA-N	[2]

## Physicochemical Properties

A comprehensive list of the physicochemical properties of **isopropyl propionate** is provided in the following table. This data is crucial for its application in various experimental and industrial settings.

Property	Value	Reference
Appearance	Colorless liquid	[1][3]
Odor	Fruity	[1]
Boiling Point	108-111 °C	[1][5]
Melting Point	-75.9 °C (estimate)	[3]
Flash Point	15 °C (59 °F)	[2][3]
Density	0.863 - 0.869 g/mL at 20 °C	[5][6]
Solubility in Water	Slightly soluble	[7]
Solubility in Organic Solvents	Soluble in ethanol and ether	[1]
Vapor Pressure	21.6 mmHg at 25 °C	[7]
Refractive Index	1.385 - 1.387 at 20 °C	[6]

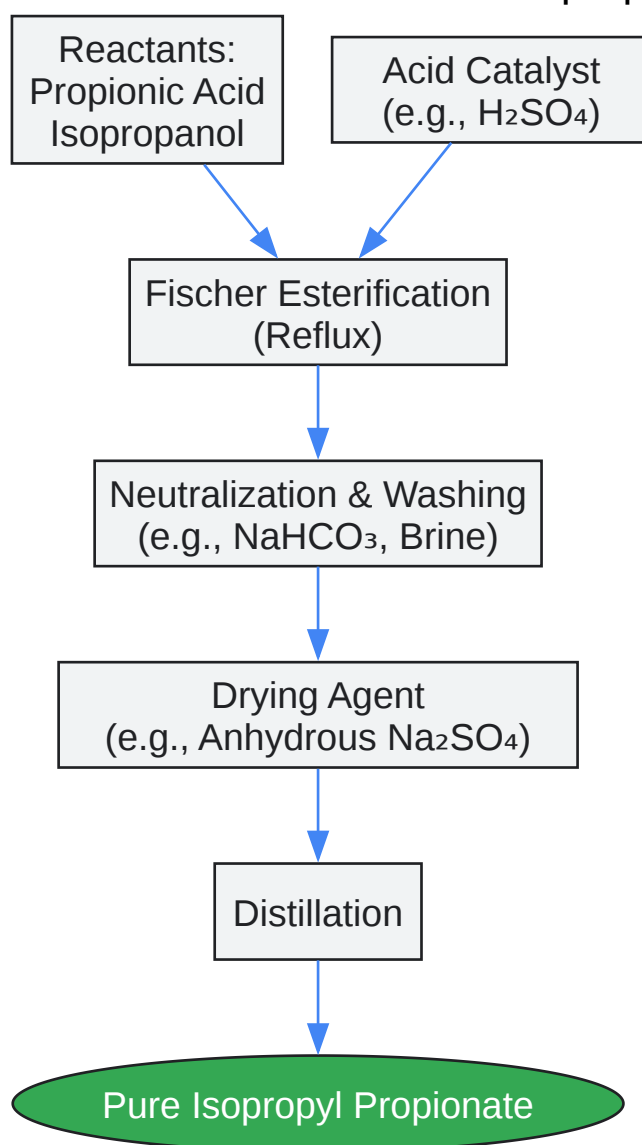
## Synthesis of Isopropyl Propionate

The most common method for synthesizing **isopropyl propionate** is through the Fischer esterification of propionic acid with isopropanol, using an acid catalyst such as sulfuric acid.<sup>[1]</sup>

## Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **isopropyl propionate**.

### Synthesis and Purification Workflow of Isopropyl Propionate



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Caption: Workflow for **Isopropyl Propionate** Synthesis.

## Detailed Experimental Protocol: Fischer Esterification

This protocol details the laboratory-scale synthesis of **isopropyl propionate**.

### Materials:

- Propionic acid
- Isopropanol
- Concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ )
- 5% Sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Saturated sodium chloride (brine) solution
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Boiling chips

### Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Erlenmeyer flask
- Distillation apparatus

### Procedure:

- **Reaction Setup:** In a round-bottom flask, combine 1.0 mole of propionic acid and 1.2 moles of isopropanol. Add a few boiling chips.

- **Catalyst Addition:** Slowly add 0.1 moles (approximately 5.4 mL) of concentrated sulfuric acid to the mixture while swirling.
- **Reflux:** Attach the reflux condenser and heat the mixture to a gentle reflux using a heating mantle. Continue the reflux for 2-3 hours to drive the reaction to completion.
- **Cooling and Extraction:** Allow the reaction mixture to cool to room temperature. Transfer the mixture to a separatory funnel.
- **Washing:**
  - Wash the organic layer with 50 mL of water to remove the excess isopropanol and some of the sulfuric acid.
  - Carefully neutralize the remaining acid by washing with 50 mL of 5% sodium bicarbonate solution. Be cautious as carbon dioxide gas will be evolved.
  - Wash the organic layer with 50 mL of brine to remove any remaining water-soluble impurities.
- **Drying:** Transfer the organic layer to an Erlenmeyer flask and dry over anhydrous sodium sulfate for 15-20 minutes.
- **Purification:** Decant the dried ester into a clean, dry round-bottom flask. Purify the **isopropyl propionate** by simple distillation, collecting the fraction that boils between 108-111 °C.

## Analytical Methods

Gas chromatography (GC) is a common and effective method for determining the purity of **isopropyl propionate** and for quantifying its presence in various matrices.

## Gas Chromatography (GC) Protocol

Instrumentation:

- Gas chromatograph equipped with a Flame Ionization Detector (FID).
- Capillary column suitable for volatile organic compounds (e.g., DB-5 or equivalent).

#### GC Conditions:

- Injector Temperature: 250 °C
- Detector Temperature: 280 °C
- Oven Temperature Program:
  - Initial temperature: 50 °C, hold for 2 minutes.
  - Ramp: 10 °C/min to 150 °C.
  - Hold at 150 °C for 5 minutes.
- Carrier Gas: Helium or Nitrogen at a constant flow rate.
- Injection Volume: 1 µL (split injection recommended).

#### Sample Preparation:

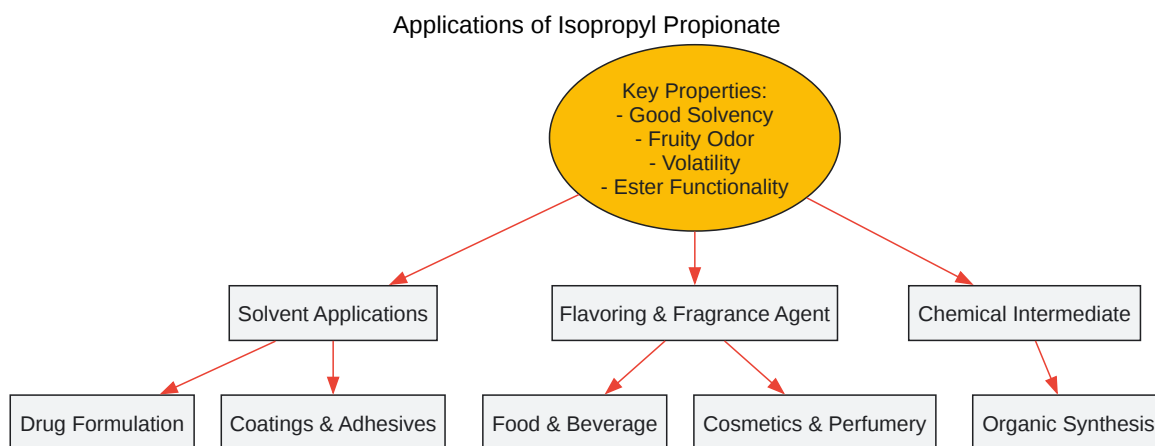
- Dilute the **isopropyl propionate** sample in a suitable solvent, such as dichloromethane or hexane, to a concentration within the linear range of the detector.

## Applications in Research and Drug Development

**Isopropyl propionate**'s properties make it a valuable compound in various stages of research and pharmaceutical development.

## Logical Relationship of Applications

The following diagram illustrates the key application areas of **isopropyl propionate** stemming from its fundamental properties.



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Caption: Key Applications of **Isopropyl Propionate**.

## Role as a Solvent

Due to its moderate boiling point and good solvency for many organic compounds, **isopropyl propionate** can be used as a solvent in various pharmaceutical manufacturing processes, including in the formulation of coatings and adhesives for drug delivery systems.<sup>[1]</sup> Its ability to dissolve a range of active pharmaceutical ingredients (APIs) makes it a useful medium for reactions and purifications.

## Use in Organic Synthesis

As an ester, **isopropyl propionate** can serve as a starting material or intermediate in the synthesis of more complex molecules.<sup>[2]</sup> Its ester group can undergo various chemical transformations, making it a versatile building block in medicinal chemistry and drug discovery.

## Safety and Handling

**Isopropyl propionate** is a flammable liquid and should be handled with appropriate safety precautions.

- Flammability: Highly flammable with a low flash point. Keep away from heat, sparks, and open flames.[3][8]
- Inhalation: May cause respiratory tract irritation. Use in a well-ventilated area.
- Skin and Eye Contact: May cause irritation. Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.[3]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from oxidizing agents.[3][8]

Always consult the Safety Data Sheet (SDS) for complete safety and handling information before working with **isopropyl propionate**.

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